

Essential Safety and Operational Guide for 1-Iodooctadecane

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Compound of Interest

Compound Name: 1-Iodooctadecane

Cat. No.: B1330385

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This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **1-Iodooctadecane** (CAS No. 629-93-6). Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure laboratory safety and procedural integrity.

Chemical Identifiers and Properties:

Property	Value
CAS Number	629-93-6[1][2]
Molecular Formula	C ₁₈ H ₃₇ I[2][3]
Molecular Weight	380.39 g/mol [2]
Appearance	Light yellow paste[3]
Melting Point	33-35 °C[3]
Boiling Point	194-197 °C at 2 mmHg
Flash Point	110 °C (230 °F) - closed cup

Hazard Identification and GHS Classification

1-Iodooctadecane is considered hazardous and can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3][4][5]

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation[1][2][3][4][5]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1][2][3][4][5]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[1][2][3][4][5]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Source Reference
Eye and Face Protection	Chemical safety goggles or safety glasses with side-shields.	[1][2][6]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use.	[1][2]
Body Protection	Chemical-resistant apron, long-sleeved clothing.	[1][6]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate filter (e.g., N95).	[1][2][6]

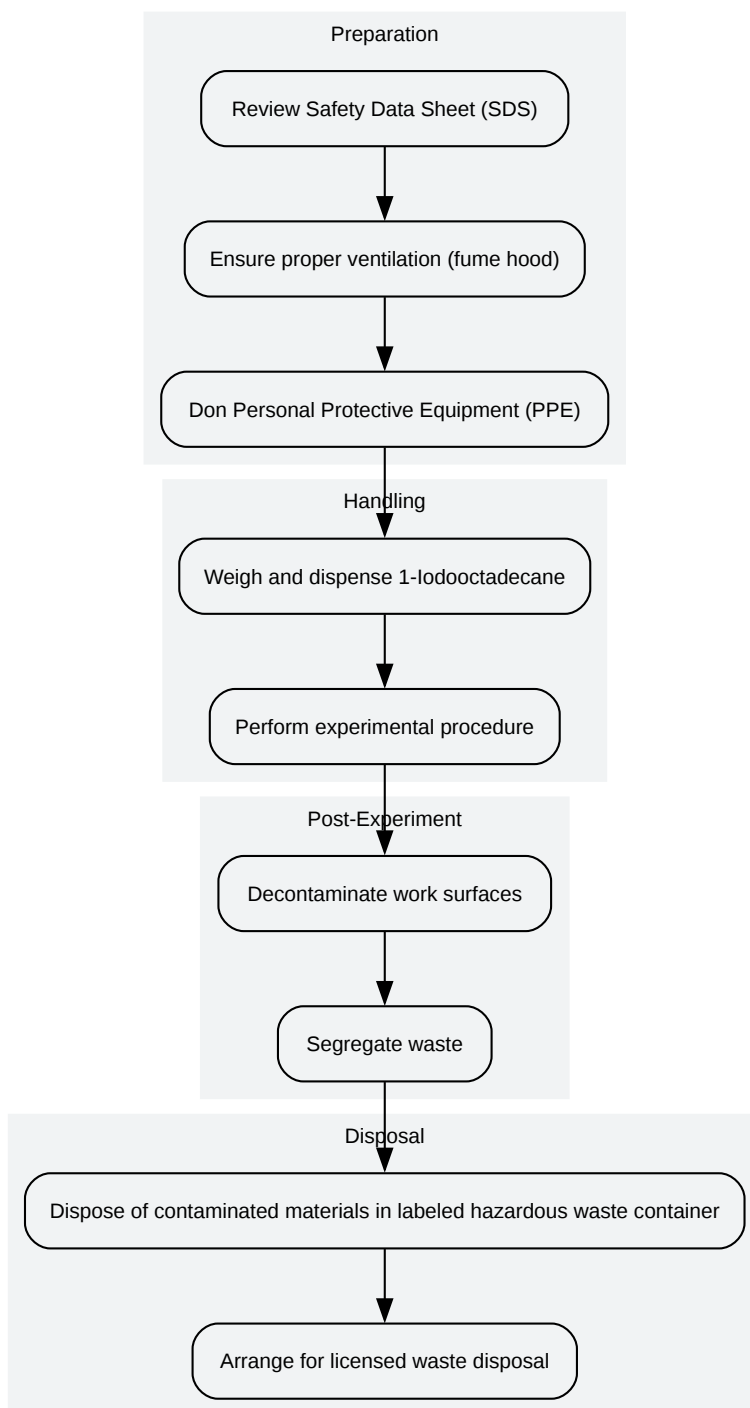
Operational and Disposal Plan

A systematic approach to handling, storage, and disposal is crucial for safety and regulatory compliance.

Experimental Workflow

The following diagram outlines the standard operating procedure for the safe handling of **1-Iodooctadecane**.

Safe Handling Workflow for 1-Iodooctadecane



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Caption: Standard operating procedure for **1-Iodooctadecane**.

Step-by-Step Procedural Guidance

1. Pre-Handling Preparations:

- Review SDS: Thoroughly read and understand the Safety Data Sheet for **1-Iodooctadecane** before starting any work.[\[2\]](#)
- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
- PPE: Put on all required personal protective equipment as specified in the table above.[\[1\]](#)

2. Handling the Chemical:

- Avoid Contact: Prevent direct contact with skin and eyes.[\[1\]](#)[\[2\]](#) Avoid breathing dust or vapors.[\[1\]](#)[\[2\]](#)
- Dispensing: Handle the solid material carefully to avoid creating dust.
- Storage: Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#) Store in a cool, dry, and well-ventilated place, away from light and incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#) Recommended storage temperature is between 2 and 8 °C.[\[1\]](#)

3. First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1] [2]
Skin Contact	Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [1] [2]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician. [2]

4. Spill Management:

- Evacuate: Evacuate personnel from the immediate area.[\[2\]](#)
- Ventilate: Ensure adequate ventilation.[\[2\]](#)
- Containment: Prevent the spill from entering drains.[\[2\]](#)
- Cleanup: Use personal protective equipment.[\[2\]](#) For solid spills, sweep up and shovel into a suitable container for disposal.[\[1\]](#)[\[2\]](#) For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[7\]](#)

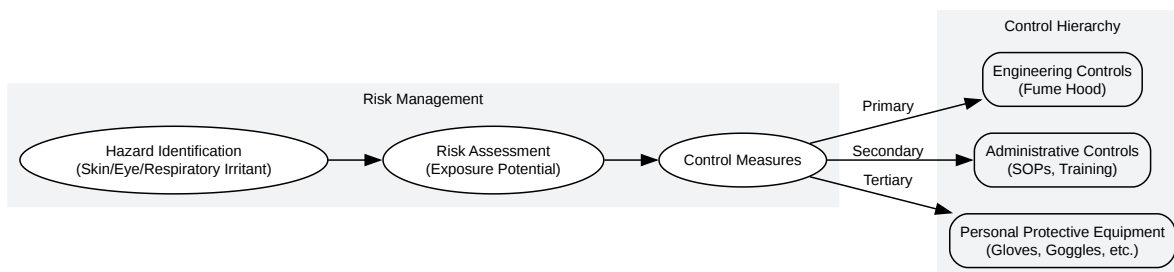
5. Disposal Plan:

- Waste Characterization: **1-Iodooctadecane** and any contaminated materials should be treated as hazardous waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container.

- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[1] It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator with an afterburner and scrubber.[2] Always follow local, state, and federal regulations for hazardous waste disposal.

Logical Relationship of Safety Measures

The following diagram illustrates the relationship between hazard identification, risk assessment, and control measures.



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Caption: Hierarchy of controls for managing **1-Iodooctadecane** risks.

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